

Total Synthesis of Anserinone B: A Detailed Methodological Overview

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Compound of Interest

Compound Name: *Anserinone B*

CAS No.: 190895-96-6

Cat. No.: B1198203

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Abstract

Anserinone B, a natural product first isolated from the fungus *Podospora anserina*, has garnered significant interest within the scientific community due to its potential therapeutic applications, including anticancer, antifungal, and antibacterial activities. This document provides a detailed account of a novel total synthesis of **Anserinone B**. The described methodology offers a concise and efficient route to this biologically active molecule, facilitating further investigation into its medicinal chemistry and pharmacological profile. The synthesis is characterized by a strategic sequence of a Grignard reaction to construct the carbon skeleton, an oxidation to form the key benzoquinone intermediate, and a subsequent Diels-Alder reaction to establish the bicyclic core of the target molecule.

Introduction

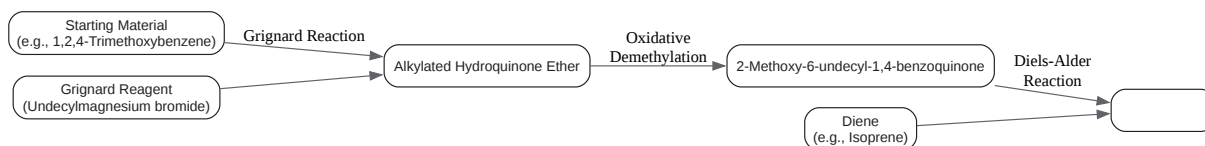
The development of synthetic routes to natural products is a cornerstone of organic chemistry, enabling access to complex molecules for biological evaluation and the development of new therapeutic agents. **Anserinone B**, a member of the benzoquinone family of natural products,

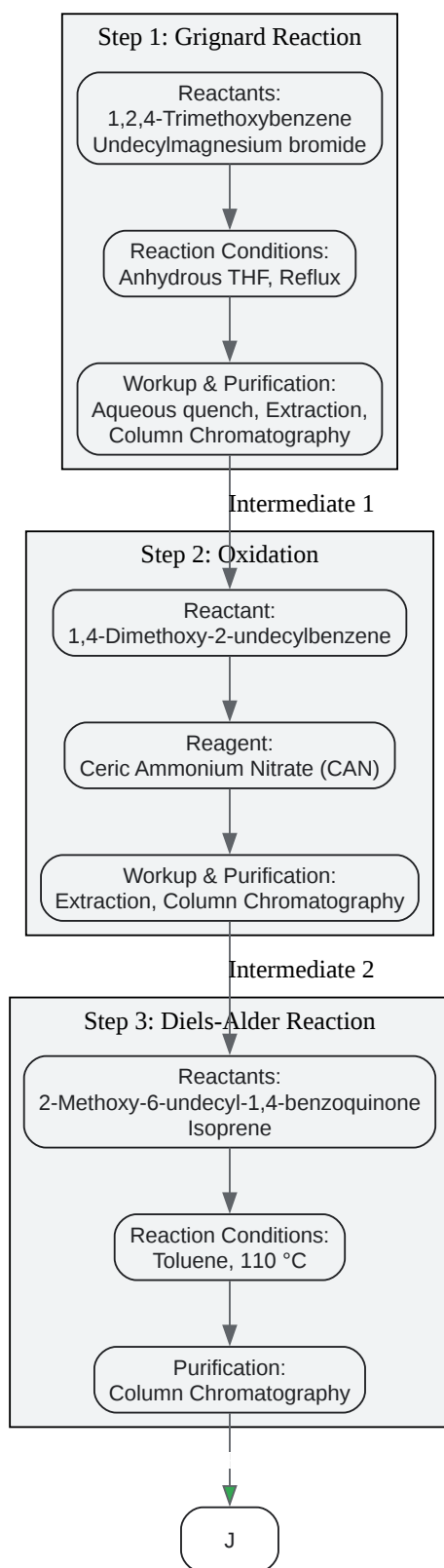
presents a compelling synthetic target due to its interesting molecular architecture and promising biological activities. This application note outlines a robust and reproducible total synthesis of **Anserinone B**, suitable for implementation in a standard organic chemistry laboratory.

Synthetic Pathway Overview

The total synthesis of **Anserinone B** can be logically divided into three key stages:

- **Formation of the Alkylated Hydroquinone Ether:** This initial step involves a Grignard reaction to append the undecyl side chain to a protected hydroquinone derivative.
- **Oxidative Demethylation:** The hydroquinone ether is then oxidized to the corresponding 1,4-benzoquinone, a critical intermediate for the subsequent cycloaddition.
- **Diels-Alder Cycloaddition:** The final stage of the synthesis involves a [4+2] cycloaddition reaction between the substituted benzoquinone and a suitable diene to construct the characteristic bicyclic ring system of **Anserinone B**.





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